

# Antitumor Properties of Yadanzioside M: An Overview

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## Compound of Interest

Compound Name: Yadanzioside M

Cat. No.: B15590425

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A scarcity of publicly available research currently limits a comprehensive understanding of the antitumor properties of **Yadanzioside M**. While identified as a natural compound with purported anti-cancer activity, detailed scientific literature elucidating its specific mechanisms of action, quantitative efficacy, and associated experimental protocols is not readily accessible.

**Yadanzioside M** is recognized as a quassinoid, a class of bitter principles isolated from plants of the Simaroubaceae family.[1] Notably, it is associated with *Brucea javanica* (L.) Merr., a plant renowned in traditional medicine for its therapeutic properties, including anticancer effects.[2][3] The fruits of *Brucea javanica* are known to contain a variety of quassinoids, many of which have demonstrated significant cytotoxic and antitumor activities.[2][3]

Other related compounds from *Brucea javanica*, such as Brusatol and various other Yadanziosides (e.g., A, E, F, I, K, and P), have been the subject of more extensive research.[1][4][5][6] Studies on these analogous compounds have revealed potent activities against various cancer cell lines, often detailing their impact on cellular proliferation, apoptosis, and specific signaling pathways.[3][4] For instance, Brusatol is known to be a specific inhibitor of the Nrf2 pathway, sensitizing cancer cells to chemotherapy.[4][7]

However, specific data pertaining to **Yadanzioside M**, including:

- Quantitative Data: Such as IC50 values against different cancer cell lines, in vivo tumor growth inhibition percentages, or apoptosis rates.

- Experimental Protocols: Detailed methodologies for cell viability assays, apoptosis detection, western blotting for signaling pathway analysis, or in vivo animal models.
- Signaling Pathways: Elucidation of the molecular pathways modulated by **Yadanzioside M** to exert its antitumor effects.

remains unpublished or within proprietary databases.

Due to the current lack of available scientific literature, a detailed technical guide with structured data tables, experimental methodologies, and signaling pathway diagrams for **Yadanzioside M** cannot be constructed at this time. Further research and publication of findings are necessary to fully characterize the antitumor potential of this natural compound. Researchers interested in this specific molecule may need to conduct primary research or seek access to specialized chemical and pharmacological databases.

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